

# Application Notes and Protocols for Residue Analysis of Methiocarb on Sorghum

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## Compound of Interest

Compound Name: **Methiocarb**

Cat. No.: **B1676386**

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These application notes provide a comprehensive overview and detailed protocols for the residue analysis of **Methiocarb** on sorghum, specifically in the context of its use as a bird repellent. The following sections detail the background, experimental procedures, data presentation, and analytical workflows.

## Introduction

**Methiocarb**, chemically known as 4-(methylthio)-3,5-xylyl N-methylcarbamate, is a carbamate pesticide that has demonstrated significant efficacy as a nonlethal bird repellent on various crops, including sorghum.<sup>[1][2][3]</sup> It functions by inducing a conditioned aversion in birds that ingest the treated plant material.<sup>[4][5]</sup> However, due to potential risks to human health and the environment, monitoring **Methiocarb** residue levels in treated crops is crucial. Concerns over residue levels have, in the past, led to the withdrawal of its registration for certain uses.<sup>[4][6]</sup>

These protocols outline the necessary steps for the extraction, cleanup, and quantification of **Methiocarb** residues on sorghum to ensure that levels remain within safe limits and to understand the persistence of the compound under field conditions. The methodologies described are based on established principles of pesticide residue analysis, including QuEChERS (Quick, Easy, Cheap, Effective, Rugged, and Safe) extraction and analysis by High-Performance Liquid Chromatography (HPLC).<sup>[7][8]</sup>

## Quantitative Data Summary

The following tables summarize quantitative data from studies evaluating the effectiveness of **Methiocarb** as a bird repellent on sorghum. While these studies focused on efficacy in terms of yield and bird damage rather than residue levels, the application rates provide a basis for designing residue analysis studies.

Table 1: Effect of **Methiocarb** Application on Sorghum Yield and Bird Damage

Treatment Rate ( kg/ha )	Application Frequency	Grain Yield ( kg/ha )	Threshing Percentage (%)	Weight of 25 Heads (g)	Reference
4	Every 2 weeks	8,457	-	-	[9]
2	Every 3 weeks	7,054	-	-	[9]
Control	-	-	Lower than treated	Lower than treated	[9]
2.5 (a.i.)	Single Application	Significantly Greater	-	49.4	[1]
Control	-	-	-	15.8	[1]
1.2	-	-	-	-	[10]
2.4	-	-	-	-	[10]
4.26	-	-	-	-	[10]

Data presented is a compilation from multiple studies and experimental conditions may vary.

Table 2: Impact of **Methiocarb** on Bird Activity and Crop Damage

Treatment	Bird Count in Treated vs. Control Zone	Attacked Heads (%)	Damage per Head (%)	Reference
Methiocarb (2.5 kg a.i./ha)	3.5 times more birds in control	11	4	[1]
Control	-	88	67	[1]

## Experimental Protocols

This section provides detailed methodologies for the residue analysis of **Methiocarb** on sorghum. The protocol is adapted from established methods for pesticide residue analysis in food matrices.[8][11][12]

## Sample Collection and Preparation

- Field Sampling: Collect representative samples of sorghum heads from both **Methiocarb**-treated and control plots at various time intervals post-application.
- Sample Homogenization: Separate the sorghum grains from the heads. Grind the grains into a fine, homogenous powder using a laboratory mill.
- Storage: Store the homogenized samples in airtight containers at -20°C until analysis to prevent degradation of **Methiocarb** residues.

## Methiocarb Residue Extraction (QuEChERS Method)

- Sample Weighing: Weigh 10 g of the homogenized sorghum sample into a 50 mL centrifuge tube.
- Hydration: Add 10 mL of deionized water to the sample and vortex for 1 minute to ensure thorough mixing.
- Acetonitrile Extraction: Add 10 mL of acetonitrile to the tube. Cap and shake vigorously for 1 minute.

- Salting Out: Add the QuEChERS salt packet containing 4 g of anhydrous magnesium sulfate ( $MgSO_4$ ) and 1 g of sodium chloride ( $NaCl$ ). Immediately cap and shake vigorously for 1 minute.
- Centrifugation: Centrifuge the tube at 4000 rpm for 5 minutes.

## Dispersive Solid-Phase Extraction (d-SPE) Cleanup

- Supernatant Transfer: Carefully transfer 1 mL of the upper acetonitrile layer into a 2 mL d-SPE tube containing 150 mg of anhydrous  $MgSO_4$  and 50 mg of Primary Secondary Amine (PSA) sorbent.
- Vortexing: Vortex the d-SPE tube for 30 seconds to facilitate the cleanup process.
- Centrifugation: Centrifuge the tube at 10,000 rpm for 2 minutes.
- Final Extract: The resulting supernatant is the final extract for analysis. Transfer it into an autosampler vial for HPLC analysis.

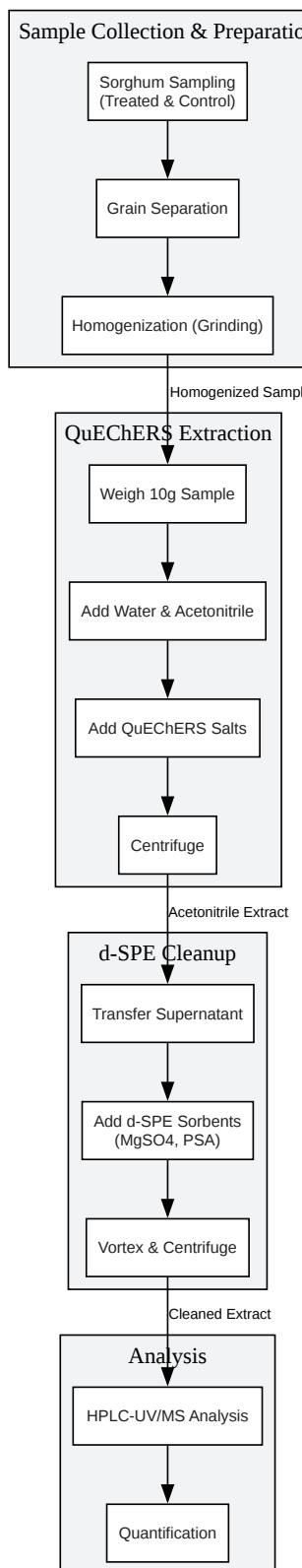
## HPLC Analysis

- Instrumentation: A High-Performance Liquid Chromatograph (HPLC) system equipped with a UV detector or a tandem mass spectrometer (MS/MS) for higher sensitivity and selectivity.
- Chromatographic Conditions (Example):
  - Column: C18 reverse-phase column (e.g., 4.6 x 150 mm, 5  $\mu$ m).
  - Mobile Phase: Isocratic elution with a mixture of methanol and water (e.g., 60:40 v/v).
  - Flow Rate: 1.0 mL/min.
  - Injection Volume: 10  $\mu$ L.
  - Detection: UV detector set at 223 nm.<sup>[13]</sup> For MS/MS, specific parent and daughter ion transitions for **Methiocarb** would be monitored.

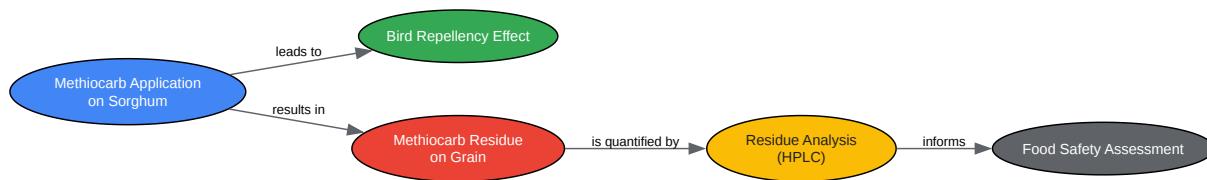
- Quantification: Create a calibration curve using certified reference standards of **Methiocarb** at different concentrations. Quantify the **Methiocarb** residue in the sorghum samples by comparing their peak areas to the calibration curve.

## Visualizations

The following diagrams illustrate the experimental workflow for **Methiocarb** residue analysis.

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Caption: Workflow for **Methiocarb** Residue Analysis in Sorghum.



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Caption: Logical Flow from Application to Safety Assessment.

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